

2-Cyclooctyl-ethylamine physicochemical properties

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Compound of Interest

Compound Name: 2-Cyclooctyl-ethylamine

CAS No.: 4744-94-9

Cat. No.: B1507534

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An In-depth Technical Guide to the Physicochemical Properties of **2-Cyclooctyl-ethylamine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the core physicochemical properties of **2-Cyclooctyl-ethylamine** (CAS No: 4744-94-9). As a primary amine featuring a bulky cyclooctyl moiety, this compound presents a unique structural profile that dictates its chemical behavior, solubility, and potential biological activity. This document moves beyond a simple recitation of data points, offering instead a Senior Application Scientist's perspective on the causality behind its properties and the experimental rationale for their determination. We will delve into its molecular structure, key physicochemical parameters, detailed, field-proven experimental protocols for their validation, and the implications of these properties for research and development. The guide is structured to provide both quick-reference data in tabular format and in-depth procedural logic, ensuring a self-validating and authoritative resource for professionals in the chemical and pharmaceutical sciences.

Introduction: The Significance of a Unique Structure

2-Cyclooctyl-ethylamine is an organic compound that merges a flexible, lipophilic eight-membered carbocycle with a polar primary amine functional group.^[1] This structural combination is of significant interest in medicinal chemistry and material science. The cyclooctyl group imparts a distinct steric and conformational profile, while the ethylamine tail provides a reactive site for further chemical modification and a locus for fundamental acid-base interactions.^[1]

In drug development, understanding the physicochemical properties of such a molecule is not merely an academic exercise; it is a critical prerequisite for predicting its behavior. Properties such as basicity (pKa), lipophilicity (LogP), and solubility directly influence a compound's absorption, distribution, metabolism, and excretion (ADME) profile. For instance, the amine's pKa will determine its charge state at physiological pH, governing its interaction with biological targets and its ability to cross cell membranes. Therefore, a thorough characterization is the foundational step in any rational drug design or chemical application endeavor. This guide serves as a detailed roadmap for that characterization.

Molecular Identity and Structure

Accurate identification is the cornerstone of chemical research. **2-Cyclooctyl-ethylamine** is cataloged under the CAS Number 4744-94-9.^{[1][2][3]} Its molecular formula is C₁₀H₂₁N, corresponding to a molecular weight of 155.28 g/mol.^{[1][4][5]}

The structure consists of a cyclooctane ring linked to an ethylamine chain at the 2-position. This is represented by various chemical notation systems, which are essential for database searches and computational modeling.

Caption: 2D representation of **2-Cyclooctyl-ethylamine**.

Table 1: Chemical Identifiers for **2-Cyclooctyl-ethylamine**

Identifier	Value	Source(s)
CAS Number	4744-94-9	[1] [2] [3] [5]
IUPAC Name	2-cyclooctylethanamine	[1] [5]
Molecular Formula	C ₁₀ H ₂₁ N	[1] [4] [5]
Molecular Weight	155.28 g/mol	[1] [4] [5]
Canonical SMILES	<chem>C1CCCC(CCC1)CCN</chem>	[1] [5]
InChI	InChI=1S/C10H21N/c11-9-8-10-6-4-2-1-3-5-7-10/h10H,1-9,11H2	[1] [5]
InChI Key	CYLNFXZMOWHGFB-UHFFFAOYSA-N	[1] [5]

Core Physicochemical Properties

The interplay between the bulky, nonpolar cyclooctyl group and the polar amine head defines the molecule's physical and chemical characteristics.

Summary of Physicochemical Data

The following table summarizes the available experimental and computationally predicted physicochemical properties. It is crucial for researchers to distinguish between these data types; predicted values offer a valuable starting point but must be confirmed experimentally for mission-critical applications.

Table 2: Key Physicochemical Properties of **2-Cyclooctyl-ethylamine**

Property	Value	Data Type	Source(s)
Physical Form	Liquid (at room temp)	Experimental	[6][7]
Melting Point	16.8 °C	Experimental	[6]
Flash Point	106.85 °C	Experimental	[6]
Density	0.88 g/cm ³	Experimental	[6]
Water Solubility	189.84 mg/L to 3072.9 mg/L	Experimental	[6]
XLogP3-AA	3.5	Predicted	[5]
pKa	~10.5 - 10.8 (estimated)	Predicted	[8]
Hydrogen Bond Donors	1	Predicted	[5]
Hydrogen Bond Acceptors	1	Predicted	[5]
Topological Polar Surface Area (TPSA)	26 Å ²	Predicted	[5]
Surface Tension	25-35 mN/m at 298 K	Predicted	[1]

Discussion of Key Parameters

- Solubility:** The wide range reported for water solubility (189.84 to 3072.9 mg/L) is noteworthy. [6] This discrepancy can arise from differences in experimental conditions (e.g., temperature, pH) or methodologies. The molecule's amphipathic nature—a large hydrophobic ring and a hydrophilic amine group—results in limited aqueous solubility. At acidic pH, protonation of the amine group to form the corresponding ammonium salt would drastically increase water solubility, a common strategy used in drug formulation.
- Lipophilicity (LogP):** The predicted octanol-water partition coefficient (XLogP3-AA) of 3.5 indicates a high degree of lipophilicity.[5] This suggests the compound will readily partition

into nonpolar environments, such as lipid bilayers, which has profound implications for its pharmacokinetic profile, including membrane permeability and potential for bioaccumulation.

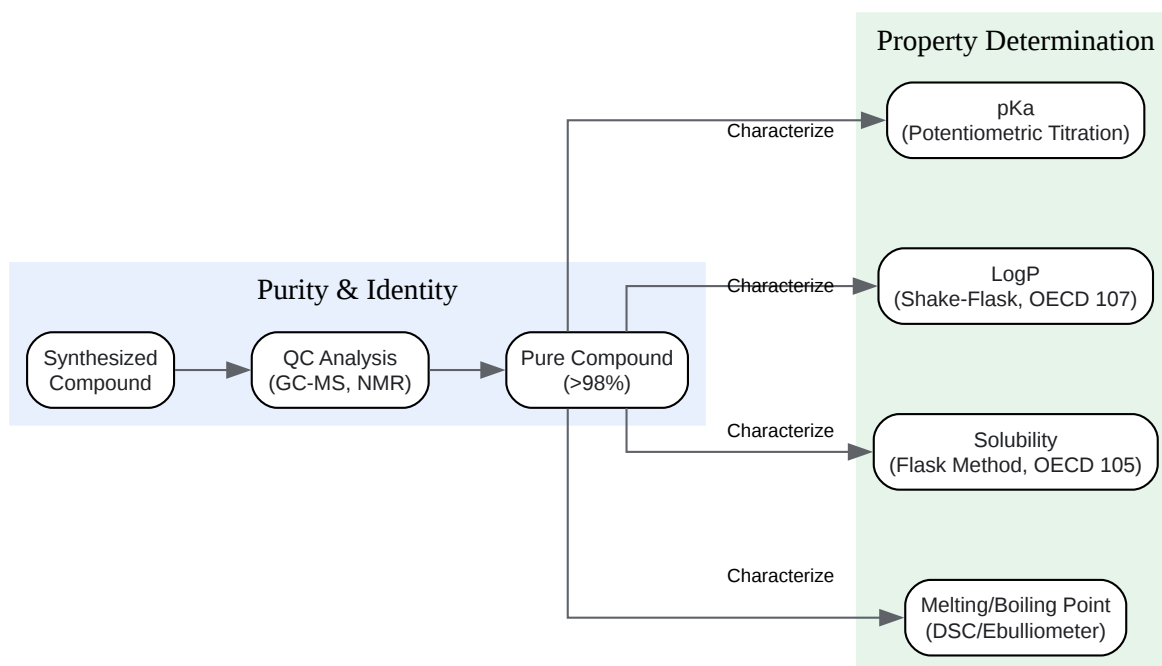
- **Basicity (pKa):** While no experimental value was found, the pKa of a primary aliphatic amine is typically in the range of 10.5 to 10.8.[8] This value is critical as it dictates the ionization state of the molecule. At physiological pH (~7.4), the amine group will be almost exclusively protonated (>99.9%), existing as a positively charged ammonium cation. This charge significantly impacts solubility, receptor binding, and off-target interactions.
- **Surface Tension:** Predictive data suggests a surface tension between 25-35 mN/m.[1] This property is governed by the interplay of intermolecular hydrogen bonding from the amine groups and van der Waals forces from the cyclooctyl rings.[1] At an air-water interface, the hydrophobic cyclooctyl groups are expected to orient away from the bulk water phase.[1]

Experimental Determination of Physicochemical Properties

Trustworthy data is built on robust and reproducible experimental design. The following section outlines the standard workflows and specific protocols for characterizing a novel amine like **2-Cyclooctyl-ethylamine**.

Integrated Characterization Workflow

The logical flow for characterization begins with confirming identity and purity, followed by the determination of key physical and chemical constants.



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Caption: Experimental workflow for physicochemical characterization.

Protocol: Determination of pKa via Potentiometric Titration

Causality: Potentiometric titration is the gold standard for pKa determination. It measures the change in pH of a solution as a titrant of known concentration is added. The pKa corresponds to the pH at which the amine is exactly 50% protonated and 50% in its free base form. This inflection point provides a highly accurate measure of the compound's basicity.

Methodology:

- **Preparation:** Accurately weigh ~10-20 mg of **2-Cyclooctyl-ethylamine** and dissolve it in a known volume (e.g., 50 mL) of a suitable co-solvent system (e.g., 20% Methanol/Water) to ensure solubility of both the free base and its salt form.

- Instrumentation: Calibrate a pH meter with at least two standard buffer solutions (e.g., pH 4.01, 7.00, 10.01) at the desired experimental temperature (e.g., 25 °C).
- Titration: Place the solution in a jacketed beaker to maintain constant temperature. Begin stirring and record the initial pH. Add standardized hydrochloric acid (e.g., 0.1 M HCl) in small, precise increments (e.g., 0.05 mL).
- Data Acquisition: Record the pH after each addition of titrant, allowing the reading to stabilize. Continue the titration well past the equivalence point.
- Analysis: Plot the pH (y-axis) versus the volume of HCl added (x-axis). The pKa is determined from the pH value at the half-equivalence point. Alternatively, a first-derivative plot ($\Delta\text{pH}/\Delta V$ vs. V) can be used to precisely locate the equivalence point.

Protocol: Determination of LogP via Shake-Flask Method (OECD 107)

Causality: This method directly measures the partitioning of a compound between two immiscible liquid phases, n-octanol and water, which serve as surrogates for biological lipids and aqueous physiological fluids, respectively. It is a direct, albeit labor-intensive, measure of lipophilicity.

Methodology:

- Phase Preparation: Pre-saturate n-octanol with water and water with n-octanol by shaking them together for 24 hours, then allowing the layers to separate. Use the corresponding buffer (e.g., phosphate buffer, pH 7.4) for the aqueous phase to ensure the amine is in a defined ionization state.
- Sample Preparation: Prepare a stock solution of **2-Cyclooctyl-ethylamine** in n-octanol at a concentration that is detectable in both phases (e.g., 1 mg/mL).
- Partitioning: In a separatory funnel or centrifuge tube, combine a precise volume of the n-octanol stock solution with a precise volume of the pre-saturated aqueous buffer (e.g., 10 mL of each).

- **Equilibration:** Shake the vessel vigorously for a set period (e.g., 30 minutes) at a constant temperature. Ensure the system is not forming an emulsion. Centrifugation is required to fully separate the phases if an emulsion persists.
- **Analysis:** Carefully separate the two phases. Determine the concentration of the analyte in each phase using a suitable analytical technique, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this value: $\text{LogP} = \log_{10}([\text{Analyte}]_{\text{octanol}} / [\text{Analyte}]_{\text{aqueous}})$.

Chemical Reactivity and Stability

As a primary amine, **2-Cyclooctyl-ethylamine** exhibits characteristic nucleophilic behavior.^[1] It readily reacts with electrophiles. A common reaction is nucleophilic acyl substitution with acyl chlorides or anhydrides to form stable N-substituted amides.^[1]

Stability and Storage:

- **Air Sensitivity:** Like many primary amines, it can react with atmospheric carbon dioxide to form the corresponding carbamate salt.
- **Storage:** It should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container. To prevent degradation, storage in a cool, dark place is recommended.

Known Applications in Research

The unique properties of **2-Cyclooctyl-ethylamine** have led to its use in specialized research areas:

- **Neurochemistry:** It has been utilized in studies to investigate its effect on neurotransmitter levels, specifically demonstrating an ability to decrease epinephrine concentrations in the hypothalamus and brainstem regions in a dose-dependent manner.^[1]
- **Photocatalysis:** The compound serves as a reagent or substrate in photocatalysis, a field that uses light to drive chemical reactions.^[1]

Conclusion

2-Cyclooctyl-ethylamine is a molecule whose physicochemical profile is dominated by the balance between its large, nonpolar cyclooctyl ring and its basic ethylamine functional group. This results in high lipophilicity, limited but pH-dependent aqueous solubility, and a predictable basicity. The experimental protocols detailed herein provide a robust framework for the empirical validation of its properties, a critical step for its reliable application in drug discovery, chemical synthesis, and material science. A thorough understanding and experimental confirmation of these core parameters are indispensable for any scientist seeking to leverage the unique chemical architecture of this compound.

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